

Personal protective equipment for handling GSK-4716

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-4716

Cat. No.: B1208999

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Essential Safety and Handling Guide for GSK-4716

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the personal protective equipment (PPE) required when handling **GSK-4716**, a selective agonist of estrogen-related receptors $ERR\beta$ and $ERR\gamma$.

Personal Protective Equipment (PPE) Protocol

When working with **GSK-4716**, which is supplied as a solid, adherence to the following PPE guidelines is mandatory to prevent exposure and ensure a safe laboratory environment. The primary hazards include potential eye, skin, and respiratory tract irritation.

1. Eye and Face Protection:

- Requirement: Wear appropriate protective eyeglasses or chemical safety goggles.
- Standard: Eye and face protection should comply with OSHA's regulations in 29 CFR 1910.133 or European Standard EN166.^[1]
- Rationale: To prevent contact with the eyes, which can cause irritation.

2. Skin Protection:

- Hand Protection: Wear protective gloves. The specific material and thickness should be chosen based on the solvent used to dissolve **GSK-4716** and the duration of handling.
- Body Protection: A standard laboratory coat is required. Ensure it is clean and fully buttoned.
- Rationale: To avoid direct contact with the skin.^[1]

3. Respiratory Protection:

- Requirement: When engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.^[1] This is particularly important when handling the powder form, as dust formation should be avoided.^[1]
- Standard: Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.^[1]
- Rationale: To prevent inhalation of the compound, especially in its solid, powdered form.^[1]

4. General Hygiene:

- Handle in accordance with good industrial hygiene and safety practices.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Quantitative Data Summary

PPE Component	Specification	Standard Compliance	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles	OSHA 29 CFR 1910.133 or EN166[1]	Prevent eye contact
Hand Protection	Chemical-resistant gloves	Prevent skin contact	
Body Protection	Laboratory coat	Protect skin and clothing	
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator[1]	OSHA 29 CFR 1910.134 or EN 149[1]	Prevent inhalation of dust

Procedural Guidance: Donning, Doffing, and Disposal

A systematic approach to wearing and removing PPE is critical to prevent cross-contamination.

Donning (Putting On) Sequence:

- Lab Coat: Put on a clean lab coat and fasten it completely.
- Respirator (if required): Perform a seal check to ensure it fits properly.
- Eye Protection: Put on safety glasses or goggles.
- Gloves: Don gloves, ensuring they overlap the cuffs of the lab coat.

Doffing (Taking Off) Sequence:

- Gloves: Remove gloves using a technique that avoids touching the outside of the glove with bare hands.

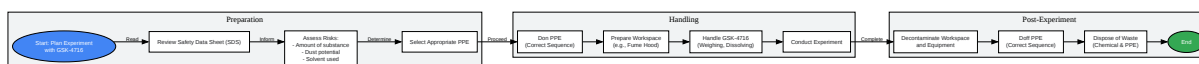
- Lab Coat: Remove the lab coat by folding it inward and turning it inside out to contain any contaminants.
- Eye Protection: Remove eye protection from the back to the front.
- Respirator (if used): Remove the respirator without touching the front.
- Hand Hygiene: Wash hands thoroughly with soap and water.

Disposal Plan:

- All disposable PPE (gloves, etc.) contaminated with **GSK-4716** should be considered chemical waste.
- Dispose of contaminated PPE in a designated, sealed waste container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Chemical waste generators must consult these regulations to ensure complete and accurate classification.[1]

Experimental Workflow for Handling GSK-4716

The following diagram illustrates the decision-making process and workflow for safely handling **GSK-4716** in a laboratory setting.



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Figure 1: Logical workflow for the safe handling of **GSK-4716**.

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References

- 1. fishersci.com [fishersci.com]
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